

# Phenyl Isobutyrate: An Examination of Its Biological Activity and Potential Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Phenyl isobutyrate

Cat. No.: B1583081

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: Initial investigations into the biological activity of **Phenyl isobutyrate** revealed a significant scarcity of available data in publicly accessible scientific literature. The majority of research has been conducted on a related but structurally distinct compound, sodium phenylbutyrate. This document will summarize the available information on **Phenyl isobutyrate** and clarify the distinction between these two molecules.

## Introduction: The Paucity of Biological Data on Phenyl Isobutyrate

**Phenyl isobutyrate** (CAS 20279-29-2), also known as phenyl 2-methylpropanoate, is an organic ester.<sup>[1][2][3]</sup> Despite its presence in chemical databases and its use in certain industries, there is a notable lack of comprehensive studies detailing its biological activities and potential therapeutic applications. Searches of prominent scientific databases, including PubMed, yield minimal to no specific data on its mechanism of action, pharmacological effects, or involvement in signaling pathways.<sup>[1]</sup>

It is crucial to distinguish **Phenyl isobutyrate** from the extensively studied compound, Sodium Phenylbutyrate. The latter is a well-established histone deacetylase (HDAC) inhibitor with documented applications in treating urea cycle disorders and has been investigated for its potential in cancer therapy and neurodegenerative diseases.<sup>[4]</sup> The structural difference, with **Phenyl isobutyrate** being an ester of phenol and isobutyric acid, and Phenylbutyrate having a

phenyl group attached to the butyric acid chain, leads to different chemical properties and, presumably, distinct biological effects.

## Chemical and Physical Properties

While biological data is scarce, the chemical and physical properties of **Phenyl isobutyrate** are well-documented.

Table 1: Physicochemical Properties of **Phenyl Isobutyrate**<sup>[1][3][5][6][7]</sup>

Property	Value
CAS Number	20279-29-2
Molecular Formula	C10H12O2
Molecular Weight	164.20 g/mol
IUPAC Name	phenyl 2-methylpropanoate
Synonyms	Phenyl 2-methylpropionate, Isobutyric acid, phenyl ester
Appearance	Colorless to pale yellow liquid
Odor	Fruity
Boiling Point	110°C
Solubility	Insoluble in water; soluble in organic solvents

## Potential Applications (Non-Biological)

Based on the available information, the primary applications of **Phenyl isobutyrate** are in the fragrance and flavor industries due to its characteristic fruity odor.<sup>[2][8]</sup> It is used as a component in perfumes and as a flavoring agent.

## Biological Activity and Signaling Pathways: A Knowledge Gap

Currently, there is no substantive scientific literature to support a detailed discussion of the biological activity of **Phenyl isobutyrate**. Consequently, information regarding its mechanism of action and any associated signaling pathways is unavailable. The creation of diagrams for signaling pathways or experimental workflows is therefore not possible.

## Quantitative Data and Experimental Protocols: An Absence of Evidence

The lack of research into the biological effects of **Phenyl isobutyrate** means there is no quantitative data, such as IC50 or EC50 values, to present in a structured table. Similarly, detailed experimental protocols for studying its biological activity have not been published.

## Conclusion

In conclusion, while **Phenyl isobutyrate** is a known chemical entity with applications in the fragrance and flavor industries, its biological activity and potential for therapeutic use remain largely unexplored. The scientific community has, to date, focused its attention on the related compound, Sodium Phenylbutyrate. For researchers, scientists, and drug development professionals, **Phenyl isobutyrate** represents a molecule with a significant knowledge gap. Future in-vitro and in-vivo studies would be necessary to determine if it possesses any significant biological properties worthy of further investigation for potential therapeutic applications. Until such research is conducted and published, a comprehensive technical guide on its biological activity cannot be formulated.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Phenyl isobutyrate | C10H12O2 | CID 519756 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 20279-29-2: phenyl 2-methylpropanoate | CymitQuimica [cymitquimica.com]
- 3. Phenyl isobutyrate [webbook.nist.gov]

- 4. What is the mechanism of Sodium Phenylbutyrate? [synapse.patsnap.com]
- 5. chemeo.com [chemeo.com]
- 6. Phenyl isobutyrate (CAS 20279-29-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. Phenyl Isobutyrate 98.0+%, TCI America 25 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 8. phenethyl isobutyrate, 103-48-0 [thegoodscentscompany.com]
- To cite this document: BenchChem. [Phenyl Isobutyrate: An Examination of Its Biological Activity and Potential Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583081#biological-activity-and-potential-applications-of-phenyl-isobutyrate]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)